

An In-depth Technical Guide to the Chemical Properties of Acid Blue 29

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Compound of Interest

Compound Name: Acid Blue 29

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Introduction

Acid Blue 29, also known by its Colour Index number C.I. 20460, is a synthetic anionic disazo dye.[1][2] It is widely utilized in biological research as a stain for various specimens and materials for microscopic analysis.[3] This technical guide provides a comprehensive overview of the chemical properties of **Acid Blue 29**, including its physicochemical characteristics, spectroscopic data, synthesis, and safety information. The information is presented to support its application in research and development.

Chemical and Physical Properties

Acid Blue 29 is a dark-colored powder, appearing as dark brown, navy blue, or black.[4] It is a sodium salt of a complex organic acid.[1] A summary of its key chemical and physical properties is provided in the table below.

Property	Value	Source(s)
IUPAC Name	disodium;4-amino-5-hydroxy-3-[(3-nitrophenyl)diazenyl]-6-phenyldiazenylnaphthalene-2,7-disulfonate	[5]
CAS Number	5850-35-1	[5][6]
C.I. Number	20460	[2]
Molecular Formula	C ₂₂ H ₁₄ N ₆ Na ₂ O ₉ S ₂	[5][6]
Molecular Weight	616.49 g/mol	[3][6]
Appearance	Dark brown to navy blue or black powder	[4]
Melting Point	>350°C	[7]
Decomposition Temp.	125 °C	[4]
Solubility in Water	20 mg/mL	[3]
Solubility in Ethanol	2 mg/mL	[3]
Solubility in Methyl Cellosolve	Soluble	[3]

Spectroscopic Data

The spectroscopic properties of **Acid Blue 29** are crucial for its identification and quantification.

UV-Visible Spectroscopy

Acid Blue 29 exhibits a characteristic absorption maximum in the visible region. There are conflicting reports in the literature regarding the exact wavelength of maximum absorbance (λ_{max}). Some sources indicate a λ_{max} of 522 nm, while others report it at 602 nm in water.[3] [4] This discrepancy may be due to variations in solvent or pH during measurement.

Infrared (IR) Spectroscopy

The infrared spectrum of **Acid Blue 29** provides information about its functional groups. While a specific peak list is not readily available in the literature, the spectrum would be expected to show characteristic absorptions for N-H (amine), O-H (hydroxyl), N=N (azo), S=O (sulfonate), and C-N bonds, as well as aromatic C-H and C=C stretching vibrations. A representative IR spectrum is available through chemical databases.[8]

Experimental Protocols

Detailed methodologies for determining the key chemical properties of **Acid Blue 29** are outlined below.

Determination of Solubility

A standard method for determining the solubility of a dye like **Acid Blue 29** involves the following steps:

- **Preparation of a Saturated Solution:** An excess amount of **Acid Blue 29** powder is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- **Separation of Undissolved Solid:** The saturated solution is carefully filtered or centrifuged to remove any undissolved dye particles.
- **Quantification:** The concentration of the dye in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Visible spectrophotometry. A calibration curve is created using standard solutions of known concentrations to accurately determine the concentration of the saturated solution.

Melting Point Determination

The melting point of **Acid Blue 29** can be determined using the capillary method:

- **Sample Preparation:** A small amount of the dry, powdered dye is packed into a thin-walled capillary tube.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a calibrated thermometer or an automated detection system.
- **Heating:** The sample is heated at a slow, controlled rate.
- **Observation:** The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. For a pure substance, this range is typically narrow.

UV-Visible Spectroscopy

To obtain the UV-Visible absorption spectrum of **Acid Blue 29**, the following protocol can be used:

- **Solution Preparation:** A dilute solution of **Acid Blue 29** is prepared in a suitable solvent (e.g., water) of a known concentration.
- **Instrument Blank:** The spectrophotometer is calibrated using a cuvette filled with the pure solvent to establish a baseline.
- **Sample Measurement:** The cuvette is then filled with the dye solution, and the absorbance is measured over a range of wavelengths (e.g., 200-800 nm).
- **Data Analysis:** The resulting spectrum is plotted as absorbance versus wavelength. The wavelength of maximum absorbance (λ_{max}) is identified from the peak of the absorption band.

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of solid **Acid Blue 29** can be obtained using the KBr pellet technique:

- **Sample Preparation:** A small amount of finely ground **Acid Blue 29** powder (1-2 mg) is mixed with approximately 100-200 mg of dry potassium bromide (KBr) powder.
- **Pellet Formation:** The mixture is pressed in a die under high pressure to form a thin, transparent pellet.

- **Spectral Acquisition:** The KBr pellet is placed in the sample holder of an FTIR spectrometer, and the infrared spectrum is recorded. A background spectrum of a pure KBr pellet is also recorded and subtracted from the sample spectrum to correct for atmospheric and instrumental interferences.

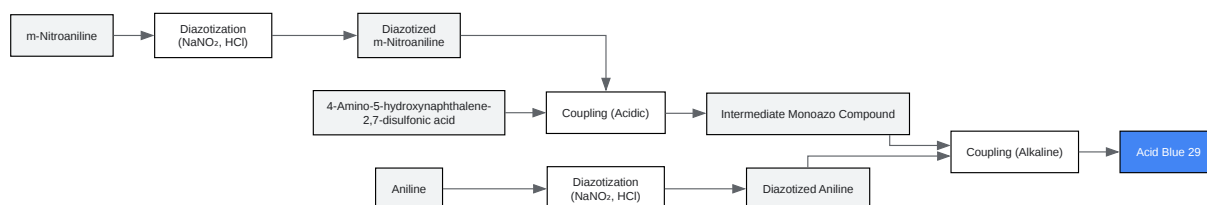
Nuclear Magnetic Resonance (NMR) Spectroscopy

To acquire ^1H and ^{13}C NMR spectra of **Acid Blue 29**, the following steps are necessary:

- **Sample Preparation:** A sufficient amount of **Acid Blue 29** is dissolved in a deuterated solvent (e.g., D_2O or DMSO-d_6) in an NMR tube. The solution should be free of any particulate matter.
- **Instrument Setup:** The NMR tube is placed in the NMR spectrometer, and the instrument is tuned and locked onto the deuterium signal of the solvent.
- **Data Acquisition:** The ^1H and ^{13}C NMR spectra are acquired using appropriate pulse sequences and acquisition parameters.
- **Data Processing:** The resulting free induction decay (FID) is Fourier transformed, and the spectrum is phased and referenced to an internal standard (e.g., TMS or a residual solvent peak).

Synthesis of Acid Blue 29

The synthesis of **Acid Blue 29** is a two-step diazotization and coupling process.^[2] The general workflow is illustrated in the diagram below.



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Synthesis Workflow for **Acid Blue 29**

Safety and Handling

Acid Blue 29 should be handled with care in a laboratory setting. It may cause skin and eye irritation.[1][9] It is recommended to use personal protective equipment, including gloves and safety glasses, when handling the powder.[10] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[9]

Conclusion

This technical guide has summarized the key chemical properties of **Acid Blue 29**, providing a valuable resource for researchers, scientists, and drug development professionals. The data presented, along with the detailed experimental protocols, will facilitate the effective use and analysis of this important biological stain in various scientific applications.

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